

Identity of Asperaldin Remains Elusive in Scientific Databases

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Compound of Interest

Compound Name:	Asperaldin
CAS No.:	561297-46-9
Cat. No.:	B1243282

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A comprehensive search of chemical databases and scientific literature has yielded no definitive identification of a compound named "**Asperaldin**." While the name suggests a potential aldehyde metabolite from an *Aspergillus* species, no compound with this specific name appears to be formally documented.

Researchers seeking information on "**Asperaldin**" may be encountering a trivial name not widely adopted in the scientific community, a newly discovered compound not yet indexed in major chemical registries, or a potential misspelling of a known *Aspergillus* metabolite.

The genus *Aspergillus* is a rich source of diverse secondary metabolites, including various aldehydes and complex alkaloids. For instance, studies on volatile organic compounds from *Aspergillus* species have identified several aldehydes, such as n-decyl aldehyde, hexanal, and octanal, which play roles in fungal growth and aflatoxin biosynthesis. However, none of these are designated as **Asperaldin**.

Other complex metabolites from *Aspergillus*, such as the well-characterized "Asperlicin," a potent cholecystokinin antagonist, have been extensively studied, including their structure elucidation and biosynthetic pathways. While these compounds represent the chemical

diversity of *Aspergillus* metabolites, there is no direct link or synonymy to a compound named **Asperaldin** in the available literature.

Without a confirmed chemical structure or a recognized scientific name, it is not possible to provide an in-depth technical guide on "**Asperaldin**," including its chemical properties, experimental protocols for its study, or its biological signaling pathways.

Further investigation would require clarification on the origin of the name "**Asperaldin**." Researchers in possession of additional context, such as the species of *Aspergillus* from which it was purportedly isolated, a CAS number, a molecular formula, or the original research publication mentioning the compound, are encouraged to refine their search with that information.

For now, the chemical structure and existence of "**Asperaldin**" as a formally recognized compound remain unconfirmed.

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